

A Technical Guide to the Solubility of Lauric Acid-13C-1

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Compound of Interest

Compound Name: Lauric acid-13C-1

Cat. No.: B1612441

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This technical guide provides a comprehensive overview of the solubility of **Lauric acid-13C-1**, intended for researchers, scientists, and professionals in drug development. This document compiles available solubility data, details relevant experimental methodologies, and illustrates associated biological pathways and experimental workflows.

Quantitative Solubility Data

The solubility of **Lauric acid-13C-1**, a stable isotope-labeled version of lauric acid, is crucial for its application in metabolic research, lipidomics, and as an internal standard for quantitative analysis. While the isotopic label has a negligible effect on physical properties such as solubility, the data presented below includes values for both labeled and unlabeled lauric acid for a comprehensive overview. The solubility can vary based on the solvent, temperature, and the physical form of the solute.

Below is a summary of the available quantitative solubility data in various common laboratory solvents. It is important to note that some discrepancies exist in the literature, which may be attributed to different experimental conditions.

Solvent	Concentration (mg/mL)	Notes
Dimethyl Sulfoxide (DMSO)	100	Requires ultrasonic and warming for dissolution. [1]
20	[2] [3] [4]	
Ethanol	30	[2]
20		
Dimethylformamide (DMF)	30	
20		
Ethanol:PBS (pH 7.2) (1:8)	~0.5	Prepared by first dissolving in ethanol, then diluting with the aqueous buffer.
Water	4.81 (at 25°C)	For unlabeled lauric acid. Lauric acid is generally considered sparingly soluble in water.
Methanol	Very Soluble	For unlabeled lauric acid.
Ether	Very Soluble	For unlabeled lauric acid.
Chloroform	Soluble	For unlabeled lauric acid.
Benzene	Soluble	For unlabeled lauric acid.
Acetone	Soluble	For unlabeled lauric acid.

Experimental Protocols

Detailed experimental procedures for determining the solubility of **Lauric acid-13C-1** are not always published alongside the data. However, standardized methods are commonly employed. Below are representative protocols for solubility determination and solution preparation.

Determination of Equilibrium Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound and is described in OECD Guideline 105.

Objective: To determine the saturation concentration of **Lauric acid-13C-1** in a specific solvent at a controlled temperature.

Materials:

- **Lauric acid-13C-1** (crystalline solid)
- Solvent of interest
- Sealed glass flasks or vials
- Temperature-controlled shaker or agitator
- Centrifuge
- Syringe filters (e.g., PTFE, chemically inert)
- Analytical instrumentation for quantification (e.g., HPLC, GC-MS, or LC-MS)

Procedure:

- **Preparation:** Add an excess amount of solid **Lauric acid-13C-1** to a known volume of the solvent in a sealed flask. The excess solid ensures that a saturated solution is formed.
- **Equilibration:** Agitate the flask at a constant temperature for an extended period (typically 24-72 hours) to allow the system to reach equilibrium between the dissolved and undissolved solute.
- **Phase Separation:** After equilibration, separate the undissolved solid from the solution. This is typically achieved by centrifugation followed by careful filtration of the supernatant through a chemically inert filter that does not absorb the solute.

- **Quantification:** Determine the concentration of **Lauric acid-13C-1** in the clear, saturated filtrate using a suitable and validated analytical method. High-Performance Liquid Chromatography (HPLC) is a common technique for this purpose.
- **Data Reporting:** Report the solubility in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

Preparation of a Stock Solution in Organic Solvents

Objective: To prepare a stock solution of **Lauric acid-13C-1** at a known concentration in a suitable organic solvent.

Procedure:

- Weigh the desired amount of **Lauric acid-13C-1** solid.
- Add the solid to a volumetric flask.
- Add a portion of the desired organic solvent (e.g., DMSO, Ethanol, DMF).
- To aid dissolution, the solution can be sonicated and gently warmed. Purging the solvent with an inert gas before sealing the container can help prevent oxidation.
- Once the solid is completely dissolved, allow the solution to return to room temperature.
- Add the solvent to the final volume mark on the flask and mix thoroughly.

Preparation of an Aqueous Solution

Due to its low solubility in water, an indirect method is often used to prepare aqueous solutions of lauric acid.

Procedure:

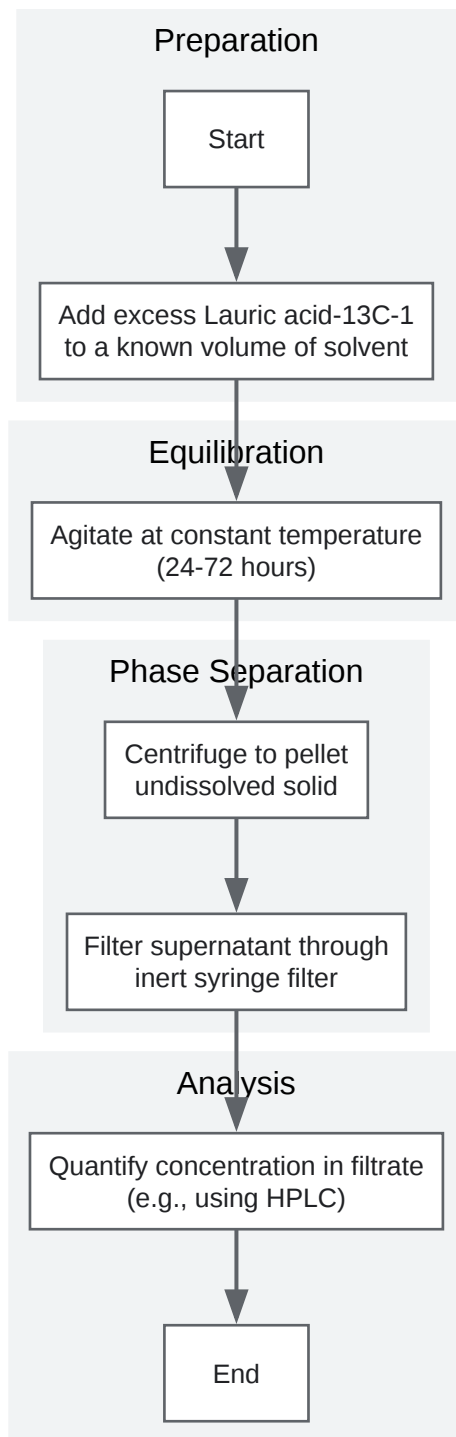
- Prepare a concentrated stock solution of **Lauric acid-13C-1** in a water-miscible organic solvent such as ethanol, as described above.

- While vortexing the aqueous buffer of choice (e.g., PBS), slowly add the required volume of the organic stock solution to achieve the final desired concentration.
- This method results in a solution where the final concentration of the organic solvent is low. For example, a solubility of approximately 0.5 mg/mL can be achieved in a 1:8 solution of ethanol:PBS (pH 7.2).
- It is recommended not to store the aqueous solution for more than one day.

Visualizations

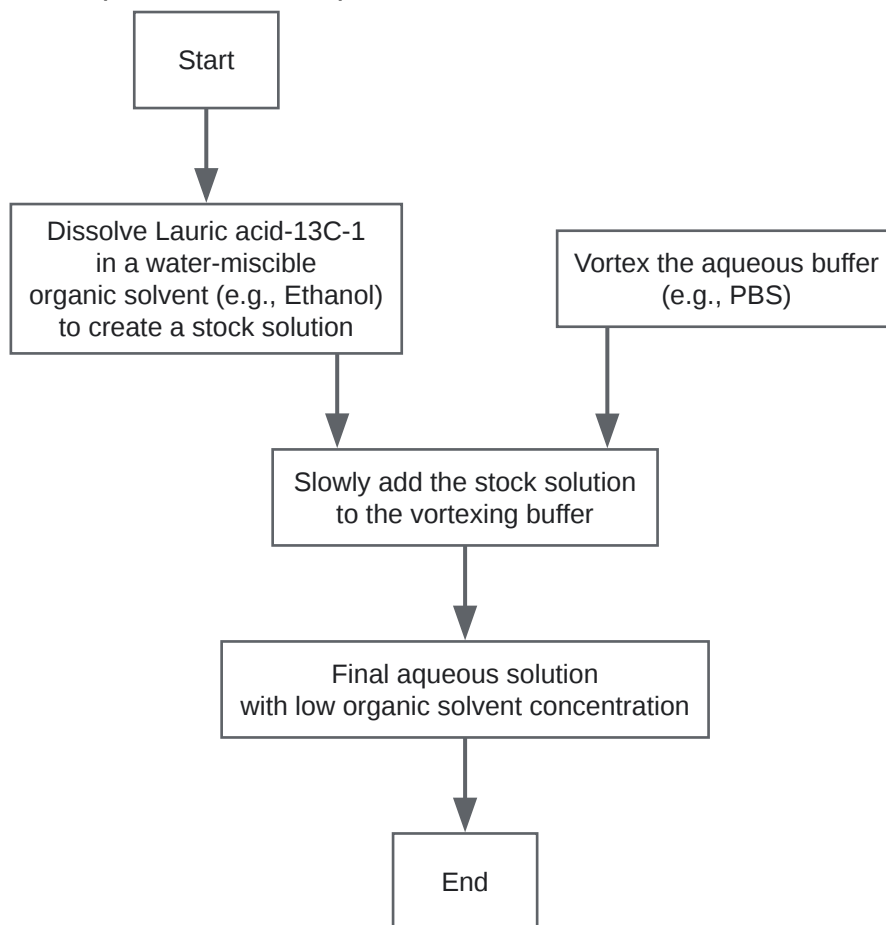
The following diagrams illustrate a key signaling pathway involving lauric acid and generalized experimental workflows.

Workflow for Shake-Flask Solubility Determination

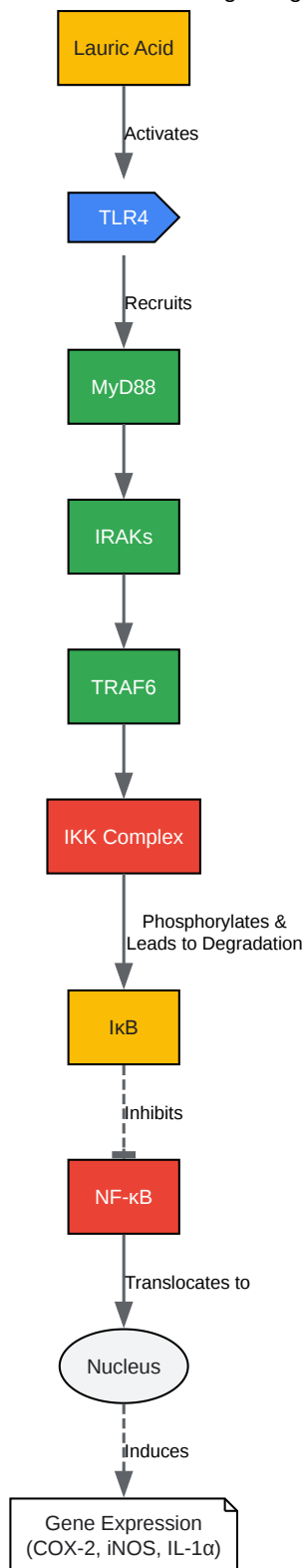
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Caption: Workflow for the Shake-Flask Solubility Determination Method.

Preparation of an Aqueous Solution of Lauric Acid-13C-1



Lauric Acid-Induced TLR4 Signaling Pathway

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References

- 1. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google 圖書 [books.google.com.hk]
- 2. researchgate.net [researchgate.net]
- 3. TLR4 Signaling Pathway Modulators as Potential Therapeutics in Inflammation and Sepsis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. What is the NF- κ B pathway? - Mechanobiology Institute, National University of Singapore [mbi.nus.edu.sg]
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